

Safeguarding Your Research: A Comprehensive Guide to Handling Sabizabulin Hydrochloride

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Compound of Interest

Compound Name: Sabizabulin hydrochloride

CAS No.: 2635953-17-0

Cat. No.: B15566203

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For researchers and scientists engaged in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Sabizabulin hydrochloride** (also known as VERU-111 or ABI-231), a potent, orally bioavailable tubulin inhibitor. Adherence to these procedures is critical to minimize exposure risk and ensure the integrity of your research.

Immediate Safety and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may classify **Sabizabulin hydrochloride** as non-hazardous under the Globally Harmonized System (GHS), it is prudent to handle this potent compound with a high degree of caution due to its biological activity at low nanomolar concentrations. The following PPE is mandatory when handling **Sabizabulin hydrochloride** in solid or solution form.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile or other chemically resistant gloves.	Prevents skin contact and absorption. The outer glove should be changed immediately upon contamination.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A fully buttoned lab coat, preferably a disposable, low-permeability gown.	Protects skin and personal clothing from contamination.
Respiratory Protection	Work should be conducted in a certified chemical fume hood.	Minimizes the risk of inhaling the powdered compound or aerosols from solutions.

Operational Plan: From Receipt to Experiment

A clear, step-by-step operational plan is crucial for the safe handling of **Sabizabulin hydrochloride**.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **Sabizabulin hydrochloride** in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition. Recommended storage temperatures are 4°C for the solid form. For solutions in solvents like DMSO, storage at -20°C or -80°C is recommended for long-term stability.^[1]
- Labeling: Ensure the container is clearly labeled with the compound name, CAS number (1332881-26-1 for the free base), and any relevant hazard warnings.

Preparation of Solutions

- Designated Area: All weighing and solution preparation activities must be conducted in a designated area within a certified chemical fume hood.
- Weighing: Use an analytical balance with a draft shield. Use anti-static weigh paper or a weighing boat.
- Dissolving: Sabizabulin is soluble in DMSO.^[2] To prepare a stock solution, add the appropriate volume of DMSO to the solid compound. Ensure the vial is securely capped and vortex or sonicate until the solid is completely dissolved. For aqueous buffers, it is advisable to first dissolve the compound in a small amount of DMSO and then perform a serial dilution in the aqueous medium.

Experimental Use

- Containment: All experiments involving **Sabizabulin hydrochloride** should be performed with appropriate containment measures to prevent the generation of aerosols.
- Handling Liquids: Use calibrated pipettes with disposable tips. Avoid creating splashes or aerosols.
- Decontamination: After each use, decontaminate all surfaces and non-disposable equipment that may have come into contact with the compound. A 70% ethanol solution is generally effective for wiping down surfaces.

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[1]
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with large amounts of water. Seek medical attention if irritation persists.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

Disposal Plan

Proper disposal of **Sabizabulin hydrochloride** and all contaminated materials is essential to prevent environmental contamination and accidental exposure.

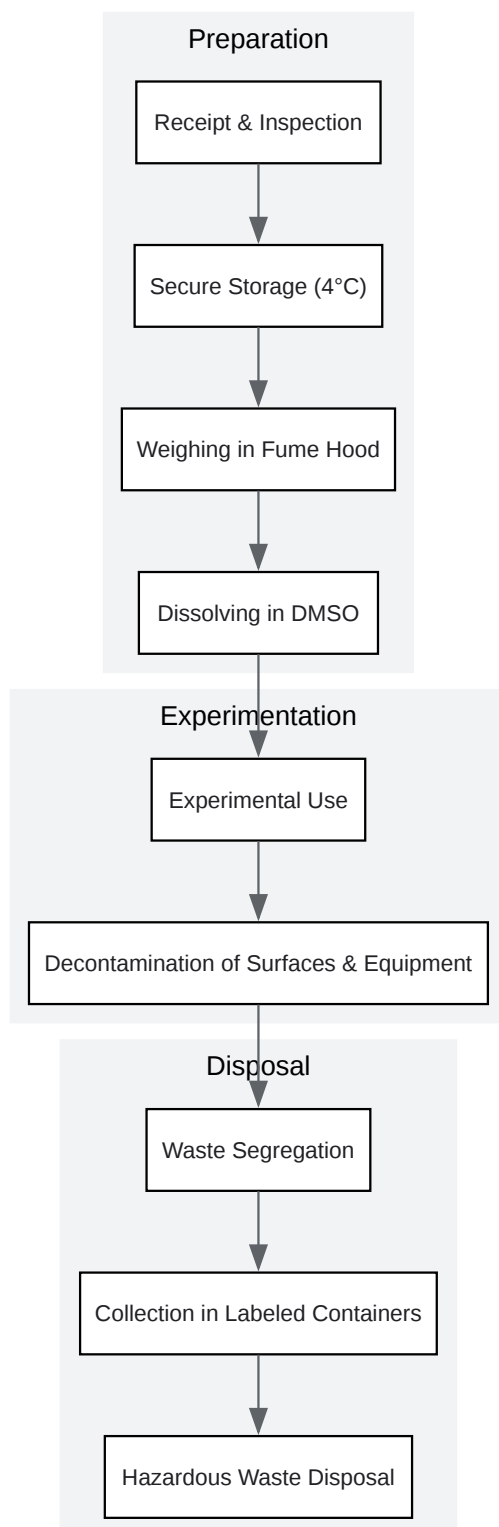
- Waste Segregation: All waste contaminated with **Sabizabulin hydrochloride** must be treated as hazardous chemical waste. This includes:
 - Unused or expired solid compound and solutions.
 - Contaminated PPE (gloves, lab coats, etc.).
 - Disposable labware (pipette tips, tubes, etc.).

- Cleaning materials from decontamination and spill cleanup.
- Waste Containers:
 - Solid Waste: Collect in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: Collect in a sealed, properly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatible.
 - Sharps: Any contaminated needles or other sharps must be placed in a designated sharps container for hazardous chemical waste.
- Final Disposal: Follow your institution's guidelines for the disposal of hazardous chemical waste. This typically involves collection by a certified hazardous waste disposal service.

Visualizing the Workflow

To provide a clear and concise overview of the handling process, the following diagrams illustrate the key workflows.

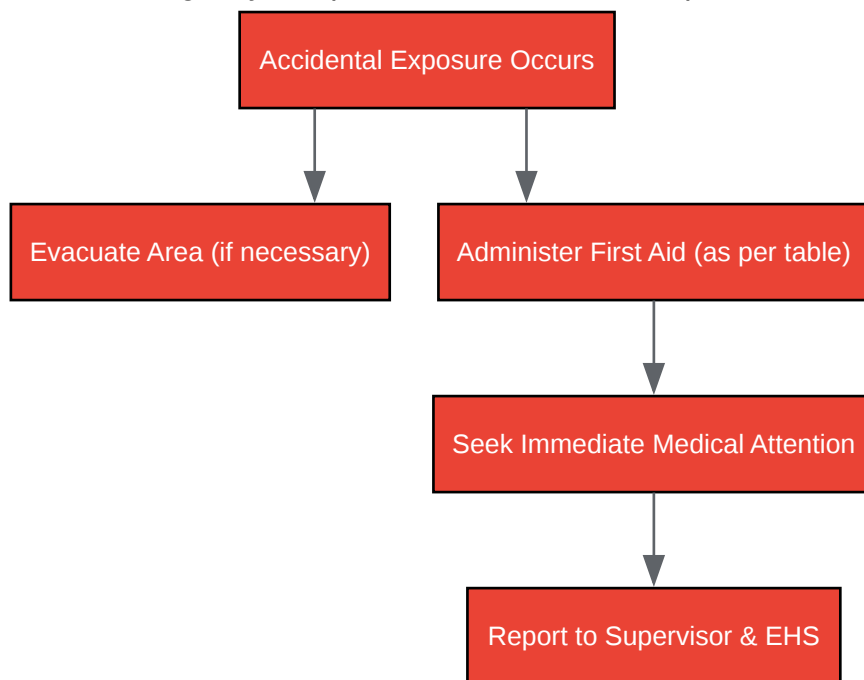
Sabizabulin Hydrochloride Handling Workflow



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Caption: A logical workflow for the safe handling of **Sabizabulin hydrochloride**.

Emergency Response for Sabizabulin Exposure



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Caption: Immediate steps to take in case of accidental exposure to Sabizabulin.

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References

- 1. Sabizabulin | VERU-111 | tubulin inhibitor | microtubule destabilizer | CAS 1332881-26-1 | COVID-19 | Buy VERU111 from Supplier InvivoChem [invivochem.com]
- 2. caymanchem.com [caymanchem.com]
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